

A Comparative Guide to the Piezoelectric Properties of Rochelle Salt and KDP

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the piezoelectric properties of **Rochelle salt** (Sodium Potassium Tartrate Tetrahydrate, KNaC₄H₄O₆·4H₂O) and Potassium Dihydrogen Phosphate (KDP, KH₂PO₄). The information presented is intended to assist researchers in selecting the appropriate material for their specific applications, ranging from sensitive detectors to high-frequency transducers.

Quantitative Comparison of Piezoelectric Properties

The following table summarizes the key piezoelectric and dielectric properties of **Rochelle salt** and KDP. It is important to note that the properties of **Rochelle salt** are highly dependent on temperature and the specific crystal cut.



Property	Symbol	Rochelle Salt	KDP (Potassium Dihydrogen Phosphate)	Units
Piezoelectric Charge Coefficient				
d 14	>100[1]	-	pC/N	
d25	3.7(8) x 10 ⁻¹¹ C/N (37 pC/N)[2]	1.7(2)[3]	pC/N	_
dзe	-	21(2)[3]	pC/N	_
d ₂₁	7.0(6) x 10 ⁻¹⁰ C/N (700 pC/N) [2]	-	pC/N	_
d ₂₂	2.2(9) x 10 ⁻⁹ C/N (2200 pC/N)[2]	-	pC/N	_
d23	2.1(9) x 10 ⁻⁹ C/N (2100 pC/N)[2]	-	pC/N	_
d ₃₃ (effective, in composite)	30 - 120[1][4]	4.54[5]	pC/N	_
Piezoelectric Voltage Constant				-
gэз	Calculated value varies significantly with temperature	No direct experimental value found	V·m/N	
Electromechanic al Coupling Coefficient				
k _P (planar, in composite)	0.15 - 0.25[4]	-	-	_

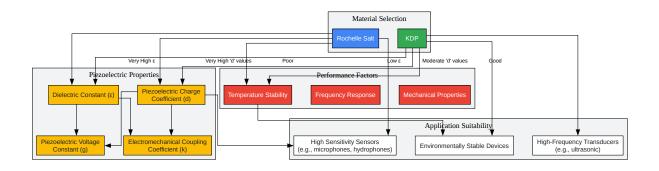


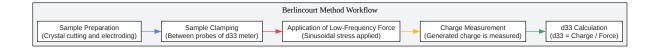
k33	-	0.04[5]	-	•
Relative Dielectric Constant	εr (ε/εο)	~10³ (at Curie points), highly temperaturedependent[6]	~21 (a-axis), ~43 (c-axis) at room temperature[2]	-
Curie Temperature	T_c	-18°C and +24°C[1]	-150°C[2]	°C
Decomposition Temperature	55[7]	~210 (normal atmosphere)[8]	°C	

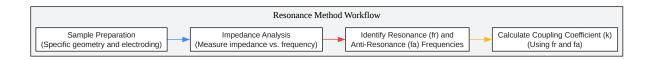
Note: The piezoelectric properties of single-crystal **Rochelle salt** can be significantly higher than those reported for composites.

Logical Flow of Comparison









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